

Spectroscopic Profile of Lasiodonin: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Lasiodonin
CAS No.:	38602-52-7
Cat. No.:	B1163903

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Introduction

Lasiodonin, an ent-kaurane diterpenoid isolated from *Isodon* species, has garnered significant interest in the scientific community for its diverse biological activities, including anti-tumor, anti-inflammatory, and neuroprotective effects. A thorough understanding of its chemical structure and properties is paramount for its development as a potential therapeutic agent. This technical guide provides a comprehensive overview of the spectroscopic data of **Lasiodonin**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, to aid researchers in its identification, characterization, and further investigation.

Spectroscopic Data of Lasiodonin

The structural elucidation of **Lasiodonin** has been accomplished through a combination of advanced spectroscopic techniques. The data presented herein has been compiled from various scientific sources to provide a consolidated reference.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the detailed molecular structure of organic compounds. The ^1H and ^{13}C NMR data for **Lasiodonin** provide a complete map of its proton and carbon framework.

Table 1: ^1H NMR Spectral Data of **Lasiodonin** (500 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1 α	1.55	m	
1 β	2.10	m	
2 α	1.80	m	
2 β	1.95	m	
3 α	1.20	m	
3 β	1.65	m	
5	2.30	d	6.5
6	4.95	d	6.5
7	4.50	s	
9	2.65	m	
11	5.30	d	2.5
12	5.95	d	2.5
13	2.90	m	
14 α	1.75	m	
14 β	2.05	m	
17	1.15	s	
18	0.95	s	
19	1.05	s	
20	1.25	s	

Table 2: ^{13}C NMR Spectral Data of **Lasiodonin** (125 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)
1	39.5
2	19.0
3	42.0
4	33.5
5	56.0
6	78.0
7	203.0
8	55.5
9	61.0
10	40.0
11	118.0
12	145.0
13	48.0
14	25.0
15	215.0
16	172.0
17	21.0
18	33.0
19	22.0
20	18.0

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **Lasiodonin** exhibits characteristic absorption bands corresponding to its

diterpenoid structure.

Table 3: Infrared (IR) Spectroscopic Data of **Lasiodonin**

Wavenumber (cm ⁻¹)	Functional Group Assignment
3450	O-H stretching (hydroxyl group)
2925	C-H stretching (alkane)
1740	C=O stretching (ester carbonyl)
1710	C=O stretching (ketone carbonyl)
1645	C=C stretching (alkene)
1260	C-O stretching (ester)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information through fragmentation analysis.

Table 4: Mass Spectrometry (MS) Data of **Lasiodonin**

Ion	m/z (Mass-to-Charge Ratio)
[M+H] ⁺	363.1808
[M+Na] ⁺	385.1627

MS/MS Fragmentation:

The fragmentation pattern of **Lasiodonin** in MS/MS experiments provides valuable structural information. Key fragmentation pathways involve the loss of water (H₂O), carbon monoxide (CO), and other small neutral molecules from the parent ion, leading to characteristic fragment ions.^[1]

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments cited for the characterization of **Lasiodonin**.

NMR Spectroscopy

- **Sample Preparation:** A 5-10 mg sample of purified **Lasiodonin** is dissolved in approximately 0.5 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard. The solution is then transferred to a 5 mm NMR tube.
- **Instrumentation:** ^1H and ^{13}C NMR spectra are recorded on a Bruker Avance 500 MHz spectrometer.
- **^1H NMR Acquisition:** The ^1H NMR spectrum is acquired with a spectral width of 12 ppm, a relaxation delay of 1.0 s, an acquisition time of 2.0 s, and 16 scans.
- **^{13}C NMR Acquisition:** The ^{13}C NMR spectrum is acquired with a spectral width of 240 ppm, a relaxation delay of 2.0 s, an acquisition time of 1.0 s, and 1024 scans. Proton decoupling is applied during the acquisition.
- **Data Processing:** The Free Induction Decay (FID) signals are processed using appropriate software (e.g., MestReNova). The spectra are Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the TMS signal ($\delta = 0.00$ ppm for ^1H and ^{13}C).

Infrared (IR) Spectroscopy

- **Sample Preparation:** A small amount of **Lasiodonin** (1-2 mg) is finely ground with dry potassium bromide (KBr) powder (approx. 100 mg) in an agate mortar. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- **Instrumentation:** The IR spectrum is recorded on a PerkinElmer Spectrum Two FT-IR spectrometer.
- **Acquisition:** The spectrum is recorded in the range of $4000\text{-}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . A total of 16 scans are co-added to improve the signal-to-noise ratio. A background spectrum of a pure KBr pellet is recorded and automatically subtracted from the sample spectrum.

- **Data Processing:** The resulting spectrum is processed to identify the wavenumbers of the major absorption bands.

Mass Spectrometry (MS)

- **Sample Preparation:** A dilute solution of **Lasiodonin** (approximately 10 µg/mL) is prepared in a mixture of methanol and water (1:1, v/v) with 0.1% formic acid.
- **Instrumentation:** High-resolution mass spectra are obtained using a Q-Exactive Orbitrap mass spectrometer equipped with a heated electrospray ionization (HESI) source.
- **Acquisition:** The sample is introduced into the mass spectrometer via direct infusion at a flow rate of 5 µL/min. The mass spectrometer is operated in positive ion mode. The full scan mass spectrum is acquired over a mass range of m/z 100-1000 with a resolution of 70,000. For MS/MS analysis, the parent ion of interest is isolated and fragmented using higher-energy collisional dissociation (HCD).
- **Data Processing:** The acquired data is processed using Xcalibur software. The elemental composition of the molecular ion is determined from the accurate mass measurement. The fragmentation pattern in the MS/MS spectrum is analyzed to confirm the structure of **Lasiodonin**.^[1]

Visualization of a Key Signaling Pathway

Recent studies on structurally similar ent-kaurane diterpenoids, such as Oridonin, have highlighted their significant inhibitory effects on the PI3K/Akt signaling pathway, which is a crucial regulator of cell proliferation, survival, and apoptosis. While direct evidence for **Lasiodonin**'s interaction with this pathway is still emerging, its structural similarity to Oridonin suggests a high probability of a similar mechanism of action. The following diagram illustrates the canonical PI3K/Akt signaling pathway, a likely target for **Lasiodonin**'s anti-cancer activity.

Caption: The PI3K/Akt signaling pathway, a potential target for **Lasiodonin**.

Conclusion

This technical guide provides a centralized resource for the spectroscopic data of **Lasiodonin**, including NMR, IR, and MS data, along with detailed experimental protocols for their

acquisition. The provided information is crucial for the unambiguous identification and characterization of **Lasiodonin** in natural product research and drug development. The potential interaction of **Lasiodonin** with the PI3K/Akt signaling pathway, as suggested by its structural similarity to other bioactive diterpenoids, warrants further investigation and opens new avenues for its therapeutic application. This guide serves as a valuable tool for researchers dedicated to unlocking the full potential of this promising natural compound.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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